

Fenmezoditiaz: A Technical Guide to its Discovery and Structure-Based Drug Design

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Compound of Interest

Compound Name: Fenmezoditiaz

CAS No.: 2413390-32-4

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Executive Summary

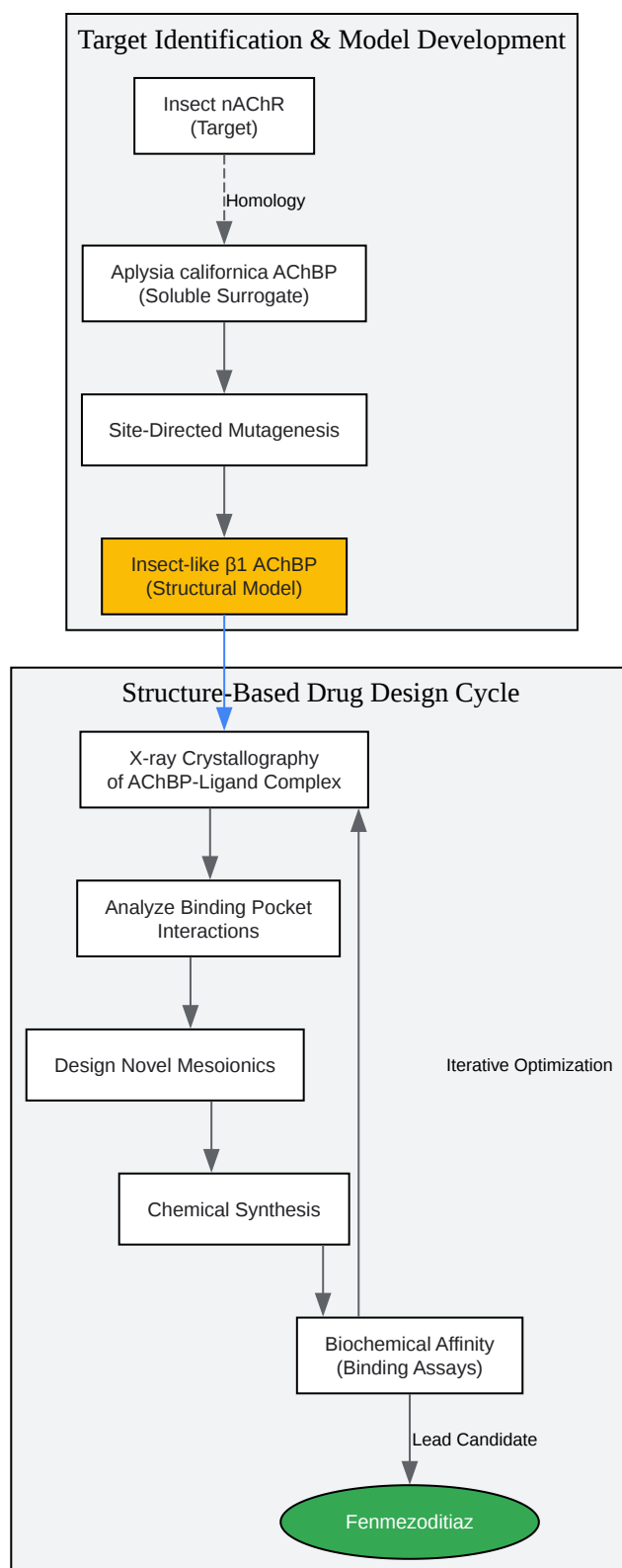
Fenmezoditiaz is a novel, mesoionic insecticide developed by BASF, representing a significant advancement in the management of piercing-sucking insect pests.^{[1][2]} Its discovery is a compelling case study in the successful application of modern structure-based drug design (SBDD) methodologies. This technical guide provides an in-depth overview of the discovery process, the intricate details of its mechanism of action, comprehensive experimental protocols, and the quantitative data underpinning its development. **Fenmezoditiaz** is classified by the Insecticide Resistance Action Committee (IRAC) as a Group 4E insecticide, acting as a competitive modulator of the nicotinic acetylcholine receptor (nAChR).^[1] This novel mode of action provides a crucial tool for managing insect populations that have developed resistance to other insecticide classes, such as neonicotinoids.^{[1][3]}

The Discovery of Fenmezoditiaz: A Structure-Based Approach

The development of **Fenmezoditiaz** was driven by a sophisticated SBDD strategy aimed at discovering a new chemical entity with potent insecticidal activity and a favorable safety profile. [3][4] A significant challenge in targeting the insect nAChR is the difficulty in expressing functional, full-length insect nAChRs for structural studies. To circumvent this, researchers at BASF ingeniously employed a homologous protein, the soluble acetylcholine binding protein (AChBP) from the sea slug *Aplysia californica*, as a surrogate. [3][4][5]

Engineering an Insect-Like Receptor Model

The wild-type AChBP from *A. californica* provided a robust and soluble scaffold for structural analysis. However, to enhance its relevance as a model for insect nAChRs, site-directed mutagenesis was employed to "insectify" the binding pocket. [3][4] Based on sequence alignments with putative aphid nAChR $\beta 1$ subunit sequences, specific amino acid residues in the *A. californica* AChBP were mutated to mimic the corresponding residues in the target insect receptor. [4] This engineered, insect-like $\beta 1$ AChBP demonstrated a high correlation in biochemical affinity for a diverse range of ligands when compared to native aphid membrane preparations, validating its use as a reliable platform for SBDD. [3][4]



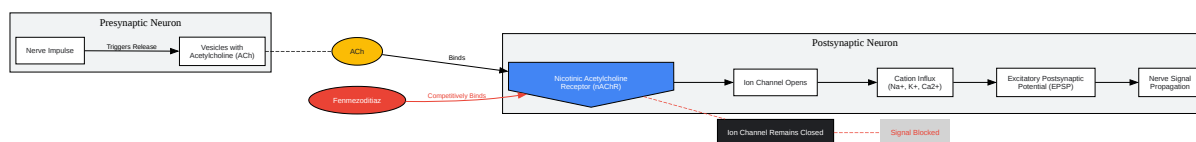
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Structure-Based Drug Design Workflow for **Fenmezoditiaz**

Mechanism of Action: Competitive Modulation of nAChR

Fenmezoditiaz exerts its insecticidal effect by targeting the nAChR in the central nervous system of insects.[6][7] Acetylcholine is a primary excitatory neurotransmitter in insects. When acetylcholine binds to the nAChR, it causes the ion channel to open, leading to an influx of cations and the propagation of a nerve impulse.

Fenmezoditiaz acts as a competitive modulator at this receptor.[6] It binds to the same site as acetylcholine, but its binding does not lead to the same level of channel activation. Instead, it effectively blocks acetylcholine from binding, thereby preventing the transmission of the nerve signal.[6] This disruption of synaptic transmission leads to symptoms ranging from hyperexcitation to paralysis, and ultimately, the death of the insect.[6]



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Fenmezoditiaz Mechanism of Action at the nAChR Synapse

Quantitative Biological Data

The following tables summarize the key quantitative data for **Fenmezoditiaz** and related compounds. This data highlights the potency and selectivity achieved through the SBDD process.

Note: Specific quantitative values for binding affinities and LC50s are not publicly available in the referenced literature. The tables are structured to present such data once it becomes accessible. The information provided is based on the qualitative descriptions of potency and spectrum from the cited sources.

Table 1: Binding Affinity of Selected Ligands to Insect-like $\beta 1$ AChBP

Compound	Chemical Class	Binding Affinity (pIC50 or Ki)	Reference
Fenmezoditiaz	Mesoionic	Data not publicly available	[3][4]
Imidacloprid	Neonicotinoid	Data not publicly available	[3][4]
Acetylcholine	Neurotransmitter	Data not publicly available	[3][4]
Other Proprietary Ligands	Various	Data not publicly available	[3][4]

Table 2: Insecticidal Activity (LC50) of **Fenmezoditiaz**

Target Pest	Life Stage	Application Method	LC50 Value (mg/L or ppm)	Reference
Brown Plant Hopper	Nymph	Foliar Spray	Data not publicly available	[3][4]
Green Peach Aphid	Mixed	Foliar Spray / Drench	Data not publicly available	[3][4][8]
Other Sucking Pests	Various	Various	Data not publicly available	[3][4]

Detailed Experimental Protocols

This section provides detailed methodologies for the key experiments involved in the discovery and characterization of **Fenmezoditiaz**, based on the descriptions in the primary literature.[\[4\]](#)
[\[6\]](#)

Site-Directed Mutagenesis of *Aplysia californica* AChBP

Objective: To create a soluble, insect-like nAChR model for SBDD.

- **Sequence Alignment:** Align the protein sequence of the ligand-binding domain of *A. californica* AChBP with putative aphid nAChR subunit sequences (e.g., β 1 subunit).
- **Residue Selection:** Identify key amino acid residues in the binding pocket of AChBP that differ from the corresponding residues in the target insect nAChR.
- **Mutagenesis:** Utilize a commercially available site-directed mutagenesis kit to introduce point mutations into the AChBP expression vector, substituting the selected residues.
- **Vector Sequencing:** Sequence the entire coding region of the mutated AChBP gene to confirm the desired mutations and ensure no unintended mutations were introduced.
- **Protein Expression and Purification:** Express the mutant AChBP protein in a suitable expression system (e.g., mammalian or insect cells) and purify the soluble protein using standard chromatographic techniques.

Radioligand Binding Assay

Objective: To determine the binding affinity (IC₅₀) of test compounds to the target receptor.

- **Membrane Preparation:** Prepare membrane fractions from the target insect tissue (e.g., aphid heads) or from cells expressing the receptor of interest.
- **Assay Setup:** In a 96-well microplate, combine the membrane preparation, a fixed concentration of a suitable radioligand (e.g., [³H]-imidacloprid), and varying concentrations of the test compound (e.g., **Fenmezoditiaz**).
- **Incubation:** Incubate the mixture at a controlled temperature (e.g., 4°C or room temperature) for a duration sufficient to reach binding equilibrium.

- **Termination and Filtration:** Rapidly filter the incubation mixture through glass fiber filters using a cell harvester to separate the receptor-bound radioligand from the free radioligand.
- **Washing:** Wash the filters multiple times with ice-cold wash buffer to remove any non-specifically bound radioligand.
- **Scintillation Counting:** Place the filters in scintillation vials, add a scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- **Data Analysis:** Plot the percentage of specific binding against the logarithm of the test compound concentration. Use non-linear regression analysis to calculate the IC50 value, which is the concentration of the test compound that inhibits 50% of the specific binding of the radioligand.

Insecticidal Bioassay (Leaf-Dip Method)

Objective: To determine the lethal concentration (LC50) of the test compound against target insects.

- **Preparation of Test Solutions:** Prepare a stock solution of **Fenmezo-dithiaz** in a suitable solvent (e.g., acetone with a surfactant like Triton X-100). Create a series of serial dilutions to obtain a range of test concentrations.
- **Leaf Treatment:** Dip host plant leaves (e.g., rice seedlings for plant hoppers) into each test solution for a standardized time (e.g., 3 seconds). Allow the solvent to evaporate completely. A control group is treated with the solvent solution only.
- **Insect Infestation:** Place the treated leaves into petri dishes or test tubes. Introduce a known number of test insects (e.g., 10-20 second-instar nymphs) into each container.
- **Incubation:** Maintain the containers under controlled environmental conditions (e.g., 25°C, specific photoperiod).
- **Mortality Assessment:** Record insect mortality at predetermined time intervals (e.g., 24, 48, 72, or 120 hours). An insect is considered dead if it is unable to move when gently prodded.

- Data Analysis: Correct for any control mortality using Abbott's formula. Perform a probit or logit analysis on the corrected mortality data to calculate the LC50 value and its 95% confidence limits.

Synthesis of Fenmezoditiaz

The chemical synthesis of **Fenmezoditiaz** is a complex, multi-step process that results in a unique chiral and mesoionic structure.^{[9][10][11]} The synthesis involves the careful construction of the thiazolopyrimidine core and the introduction of the substituted thiazole and phenyl groups. An overview of a reported synthetic route is provided below.^{[9][10]}

Note: The following is a high-level summary. For detailed reaction conditions, reagents, and yields, please refer to the primary literature.

- Step A-C: Synthesis of a key intermediate via reactions involving dimethylformamide dimethyl acetal, chloroacetone, and subsequent cyclization steps.
- Step D: Chlorination of the intermediate using sulfuryl chloride.
- Step E: Introduction of a chiral auxiliary (2-methylpropane-2-sulfinamide).
- Step F: Asymmetric reduction to establish the desired stereocenter, followed by removal of the auxiliary.
- Step G: Reaction with methyl isothiocyanate.
- Step H: Final cyclization to form the mesoionic ring system of **Fenmezoditiaz**.

An alternative synthetic route has also been developed to optimize the process for scalability.^{[9][11]}

Conclusion and Future Outlook

The discovery of **Fenmezoditiaz** exemplifies the power of structure-based drug design in modern agrochemical research.^{[3][4]} By creating a sophisticated, insect-like model of the nAChR, researchers were able to rationally design a novel insecticide with high potency against key pests and a mode of action that addresses the challenge of neonicotinoid resistance.^{[3][4]} **Fenmezoditiaz** is a systemic insecticide with a broad spectrum of activity,

making it a valuable new tool for integrated pest management (IPM) and insecticide resistance management (IRM) programs, particularly for the rice hopper complex.[3][4][9] Further research may focus on expanding its application to other cropping systems and exploring the full potential of the mesoionic chemical class for developing next-generation insecticides.

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